

Preparation of DC-BPi-11 Hydrochloride Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: DC-BPi-11 hydrochloride

Cat. No.: B15570120

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Introduction

DC-BPi-11 is a potent and selective inhibitor of the bromodomain and PHD finger transcription factor (BPTF), a key component of the nucleosome remodeling factor (NURF) complex.^{[1][2][3]} BPTF plays a crucial role in chromatin remodeling and gene transcription, and its dysregulation has been implicated in the progression of various cancers, including melanoma and breast cancer.^{[2][4][5]} As a BPTF inhibitor, DC-BPi-11 disrupts the interaction between BPTF and acetylated histones, leading to the modulation of downstream signaling pathways such as the MAPK and PI3K pathways, ultimately affecting cancer cell proliferation and survival.^{[1][5]} This document provides detailed protocols for the preparation, storage, and handling of **DC-BPi-11 hydrochloride** stock solutions for in vitro research applications.

Quantitative Data Summary

For ease of reference, the key quantitative data for **DC-BPi-11 hydrochloride** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₄ ClN ₅ O ₂ S	[6]
Molecular Weight	433.95 g/mol	[6]
Appearance	Solid	-
Solubility	10 mg/mL in DMSO (with warming to 60°C and sonication)	[6]
Purity	≥97%	-
Storage (Solid)	-20°C	[6]
Storage (in DMSO)	-20°C for up to 1 month, -80°C for up to 6 months	-

Experimental Protocols

Materials and Equipment

- **DC-BPi-11 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block capable of maintaining 60°C
- Sonicator bath
- Calibrated micropipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves (e.g., butyl rubber or nitrile).[7]

Protocol for Preparing a 10 mM DC-BPi-11 Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for in vitro assays.

3.2.1. Calculations

To prepare a 10 mM stock solution, the required mass of **DC-BPi-11 hydrochloride** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 433.95 \text{ g/mol} / 1000 = 4.34 \text{ mg}$$

3.2.2. Step-by-Step Procedure

- Preparation: Don appropriate PPE. Ensure the analytical balance is calibrated and the workspace is clean.
- Weighing: Carefully weigh out the calculated amount of **DC-BPi-11 hydrochloride** powder (e.g., 4.34 mg for 1 mL of a 10 mM solution) and transfer it to a sterile, amber microcentrifuge tube.
- Solvent Addition: Add the desired volume of anhydrous DMSO (e.g., 1 mL) to the tube containing the powder.
- Dissolution:
 - Vortex the mixture for 1-2 minutes.
 - Warm the solution in a 60°C water bath or heat block for 5-10 minutes.[\[6\]](#)
 - Sonicate the tube for 10-15 minutes to ensure complete dissolution.[\[6\]](#)

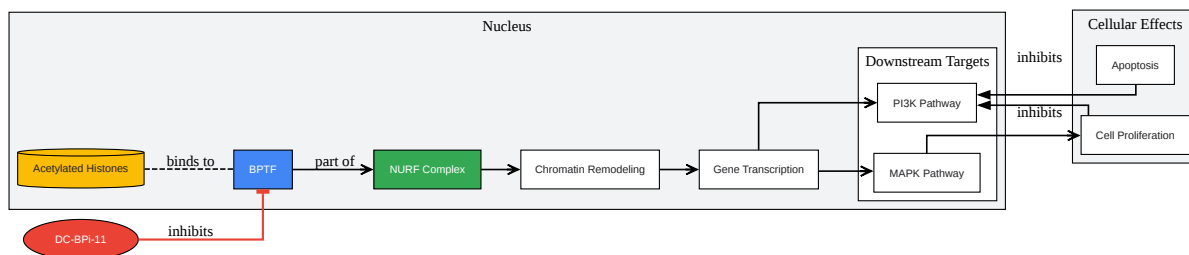
- Visually inspect the solution to ensure there are no visible particles. If particles remain, repeat the warming and sonication steps.
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Safety Precautions and Handling

- Personal Protective Equipment: Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **DC-BPi-11 hydrochloride** and DMSO.[7]
- Ventilation: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of the powder or DMSO vapors.
- DMSO Handling: DMSO is a combustible liquid and can readily penetrate the skin, potentially carrying other dissolved substances with it.[7][8] Avoid contact with skin and eyes. If contact occurs, wash the affected area thoroughly with water for at least 15 minutes.[8]
- Waste Disposal: Dispose of all waste materials, including empty vials, pipette tips, and unused solutions, in accordance with local, state, and federal regulations for chemical waste. [7][9]

Visualizations

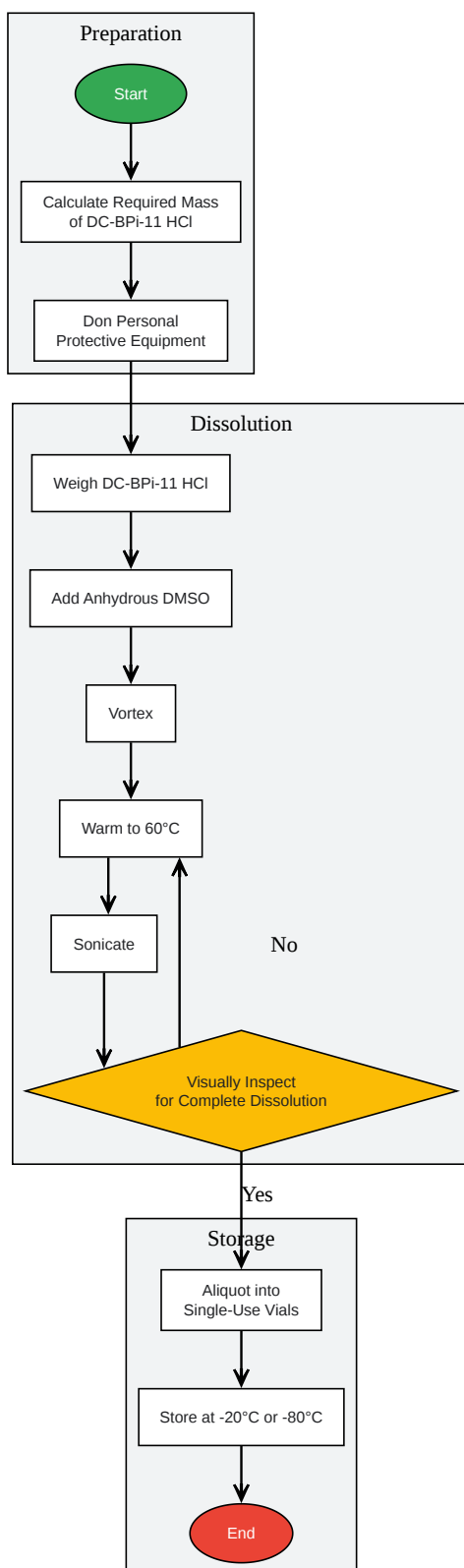
BPTF Signaling Pathway Inhibition



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Caption: Inhibition of BPTF by DC-BPi-11 disrupts chromatin remodeling and downstream signaling.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **DC-BPi-11 hydrochloride** stock solution.

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